

protocol for the synthesis of Canagliflozin intermediate

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Compound of Interest

Compound Name: 2-Bromo-5-(4-fluorophenyl)thiophene

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An Application Note for the Synthesis of a Key Canagliflozin Intermediate

Topic: Protocol for the Synthesis of a Key C-Aryl Glucoside Intermediate of Canagliflozin

Audience: Researchers, scientists, and drug development professionals.

Introduction

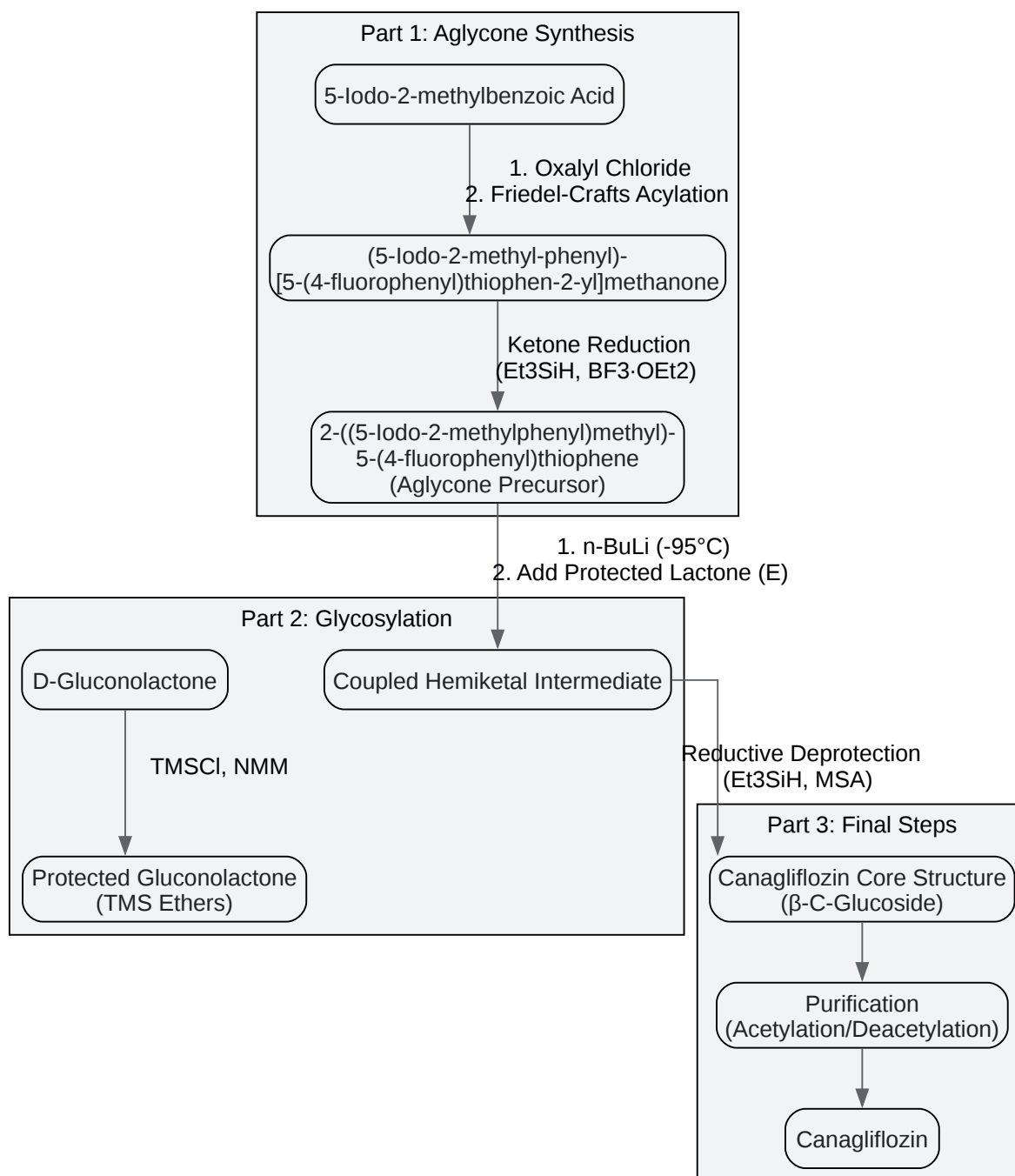
Canagliflozin is a potent and selective inhibitor of the sodium-glucose co-transporter 2 (SGLT2), a key protein responsible for glucose reabsorption in the kidneys.[1] By blocking this transporter, Canagliflozin promotes the excretion of glucose in the urine, thereby lowering blood glucose levels in patients with type 2 diabetes mellitus.[2] A defining structural feature of Canagliflozin is its C-glucoside moiety, where the glucose unit is linked to the aglycone via a carbon-carbon bond. This imparts significantly greater metabolic stability compared to naturally occurring O-glucosides, which are susceptible to enzymatic cleavage.[3]

The synthesis of Canagliflozin, therefore, hinges on the effective and stereoselective formation of this C-C bond. Numerous synthetic strategies have been developed, often converging on a

critical step involving the coupling of a complex aglycone with a protected glucose derivative.^[4] This application note provides a detailed, field-proven protocol for the synthesis of a key Canagliflozin intermediate, focusing on the construction of the aglycone backbone and its subsequent organolithium-mediated coupling with a protected gluconolactone. The causality behind experimental choices and critical process parameters are explained to ensure scientific integrity and reproducibility.

Overall Synthetic Workflow

The synthesis is a multi-step process that begins with commercially available starting materials to construct the thiophene-containing aglycone. This aglycone is then coupled with a protected D-gluconolactone derivative. The resulting hemiketal is subsequently reduced and deprotected to yield the core C-glucoside structure of Canagliflozin.



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Caption: High-level workflow for the synthesis of Canagliflozin.

Part 1: Synthesis of the Aglycone Precursor

The construction of the aglycone, 2-((5-iodo-2-methylphenyl)methyl)-5-(4-fluorophenyl)thiophene, involves a two-step process: a Friedel-Crafts acylation to form the diaryl ketone, followed by a reduction of the ketone to a methylene bridge.

Protocol 1.1: Friedel-Crafts Acylation to Synthesize (5-Iodo-2-methyl-phenyl)-[5-(4-fluorophenyl)thiophen-2-yl]methanone

Causality: This reaction forms the initial carbon-carbon bond between the two key aromatic fragments. 5-Iodo-2-methylbenzoic acid is first converted to its more reactive acid chloride derivative using oxalyl chloride.^[5] This electrophilic species then undergoes a Lewis acid-catalyzed Friedel-Crafts acylation with 2-(4-fluorophenyl)thiophene to yield the desired diaryl ketone. The iodo-substituent is strategically placed for the subsequent lithium-halogen exchange.

Step-by-Step Methodology:

- To a stirred solution of 5-iodo-2-methylbenzoic acid (1.0 eq) in dichloromethane (DCM, ~4 mL/g), add a catalytic amount of N,N-dimethylformamide (DMF, ~0.01 eq).
- Cool the mixture to 0-5 °C in an ice bath.
- Slowly add oxalyl chloride (~1.2 eq) to the mixture, maintaining the temperature below 5 °C.
- After the addition is complete, allow the reaction to warm to room temperature (25-35 °C) and stir for approximately 2-3 hours, or until gas evolution ceases and TLC/HPLC analysis confirms the formation of the acid chloride.^[5]
- In a separate flask, charge aluminum chloride (AlCl₃, ~1.5 eq) and DCM, and cool the slurry to -10 to 0 °C.
- Add a solution of 2-(4-fluorophenyl)thiophene (1.0 eq) in DCM to the AlCl₃ slurry.
- Slowly add the previously prepared acid chloride solution to the reaction mixture, maintaining the temperature between -10 and 0 °C.

- Stir the reaction at this temperature for 1 hour, then allow it to warm to 25-35 °C and stir for an additional 3 hours.[5]
- Upon completion, carefully quench the reaction by pouring it into a mixture of ice and 2N HCl.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with water, dry over anhydrous sodium sulfate, and concentrate under vacuum.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., toluene/heptane) to yield the ketone as a solid.[5]

Protocol 1.2: Ionic Hydrogenation of the Ketone

Causality: The carbonyl group of the diaryl ketone is reduced to a methylene (-CH₂-) bridge. This is efficiently achieved through ionic hydrogenation using triethylsilane (Et₃SiH) as a hydride source and a strong Lewis acid, such as boron trifluoride etherate (BF₃·OEt₂), to activate the ketone.[6] This method is preferred over other reduction techniques for its high yield and selectivity.

Step-by-Step Methodology:

- Dissolve the ketone intermediate from Protocol 1.1 (1.0 eq) in a suitable solvent such as DCM or acetonitrile.
- Cool the solution to -15 °C.
- Add triethylsilane (~2.5 eq) to the solution.
- Slowly add boron trifluoride etherate (~2.5 eq) dropwise, ensuring the internal temperature does not exceed -10 °C.
- After the addition, allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring by TLC/HPLC. For challenging reductions, gentle warming to 35 °C may be required to drive the reaction to completion.[6]

- Once the reaction is complete, cool the mixture in an ice bath and quench by the slow addition of a saturated aqueous solution of sodium bicarbonate (NaHCO_3).
- Extract the mixture with ethyl acetate, combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under vacuum to yield the crude aglycone precursor.

Part 2: Synthesis of the C-Aryl Glucoside Intermediate

This part details the critical coupling reaction. It requires the preparation of a protected sugar electrophile and the generation of a potent aryllithium nucleophile from the aglycone precursor.

Protocol 2.1: Protection of D-Gluconolactone

Causality: The hydroxyl groups of D-glucono-1,5-lactone must be protected to ensure its solubility in organic solvents and to prevent side reactions with the highly basic organolithium reagent. Silylation with trimethylsilyl chloride (TMSCl) is a common and effective method, yielding the per-O-silylated gluconolactone.^{[5][6]} It is crucial that the protected lactone is anhydrous before use.^[6]

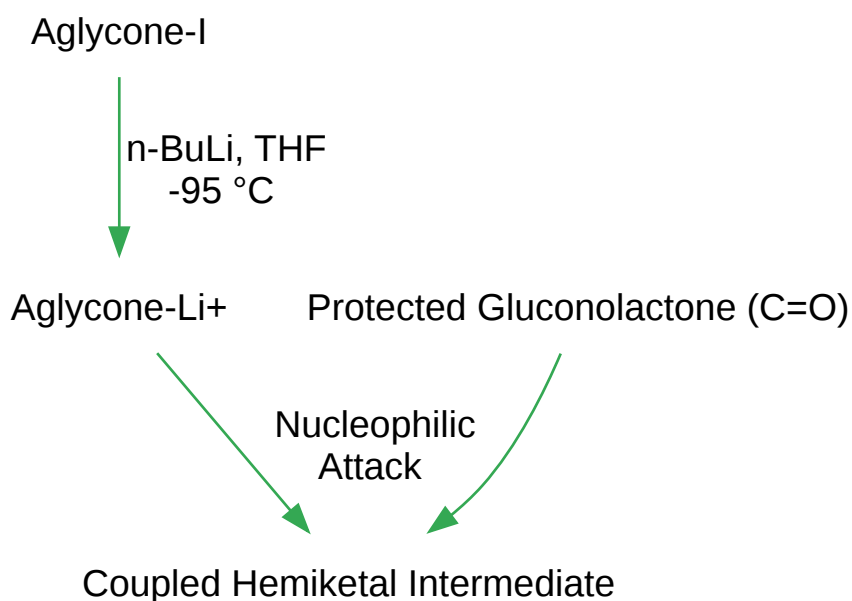
Step-by-Step Methodology:

- Suspend D-glucono-1,5-lactone (1.0 eq) in anhydrous tetrahydrofuran (THF).
- Add N-methylmorpholine (NMM, ~4.5 eq).
- Cool the mixture to 0 °C.
- Slowly add trimethylsilyl chloride (TMSCl, ~4.2 eq) while maintaining the temperature below 10 °C.
- Allow the reaction to warm to room temperature and stir for 1-2 hours.
- Filter the reaction mixture to remove the N-methylmorpholine hydrochloride salt.

- Concentrate the filtrate under vacuum. The resulting oil (2,3,4,6-tetra-O-trimethylsilyl-D-gluconolactone) should be stripped with toluene a few times to ensure it is completely dry and used immediately in the next step.[6]

Protocol 2.2: Organolithium-Mediated C-Glycosylation

Causality: This is the key bond-forming step. A halogen-lithium exchange is performed on the iodo-aglycone precursor using n-butyllithium (n-BuLi). This reaction is extremely fast and must be conducted at cryogenic temperatures (typically below -90 °C) to generate the aryllithium species while preventing decomposition or side reactions.[7][8] This potent nucleophile then attacks the carbonyl of the protected gluconolactone to form a lactol (hemiketal) intermediate.



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Caption: The key C-C bond formation via an aryllithium intermediate.

Step-by-Step Methodology:

- Dissolve the aglycone precursor from Protocol 1.2 (1.0 eq) and the freshly prepared protected gluconolactone from Protocol 2.1 (~1.5 eq) in anhydrous THF (~7 mL/g).
- Cool the solution to a temperature between -100 °C and -90 °C using a liquid nitrogen/ethanol bath. Maintaining this cryogenic temperature is critical for success.

- Slowly add n-butyllithium (1.6 M in hexanes, ~1.1 eq) dropwise, ensuring the internal temperature does not rise above -90 °C.[7]
- Stir the solution at this temperature for 30-60 minutes to ensure complete formation of the aryllithium species.
- Quench the reaction by adding methanol, followed by an acidic workup with a solution of methanesulfonic acid (MSA) in methanol.[7]
- Allow the reaction mixture to warm to room temperature (25-35 °C) and stir until the reaction (reductive deprotection, see Part 3) is complete as indicated by HPLC analysis.
- Neutralize the reaction by the addition of a base such as trimethylamine or saturated sodium bicarbonate solution.
- Extract the product with an organic solvent like ethyl acetate. The organic layers are combined, washed, dried, and concentrated to give the crude product.

Part 3: Reductive Deprotection and Purification

Causality: The crude hemiketal formed in the previous step is unstable and is typically carried forward directly. The acidic quench (e.g., with methanesulfonic acid) initiates the removal of the TMS protecting groups. Concurrently, a reducing agent present in the workup or added subsequently (such as triethylsilane) reduces the anomeric hydroxyl group to yield the final, stable C-glucoside. The stereochemistry is generally directed to the desired β -anomer.[4][7] For high purity, the product is often acetylated, purified by crystallization, and then deacetylated.[6][7]

Protocol:

- The crude product from the C-glycosylation step is dissolved in a solvent like DCM or methanol.
- If not already accomplished during the workup, the solution is treated with a reducing agent (e.g., triethylsilane) and an acid (e.g., $\text{BF}_3 \cdot \text{OEt}_2$ or MSA) at low temperature (0 °C to room temperature).

- After the reaction is complete, the mixture is worked up as previously described.
- Purification via Acetylation: The crude product is dissolved in DCM, and acetic anhydride, a base (like triethylamine or pyridine), and a catalytic amount of DMAP are added. The mixture is stirred until acetylation is complete. The acetylated product is then purified via crystallization from a solvent like isopropyl alcohol.^[7]
- Deacetylation: The purified acetylated intermediate is dissolved in a mixture of methanol and water, and a base such as sodium hydroxide is added. The mixture is heated (e.g., 60-70 °C) to remove the acetate groups.^[7] After an acidic workup and extraction, the final Canagliflozin core structure can be isolated and purified.

Data Summary Table

Step	Reaction	Key Reagents & Solvents	Temp (°C)	Time (h)	Typical Yield
1.1	Friedel-Crafts Acylation	5-Iodo-2-methylbenzoic acid, Oxalyl chloride, AlCl ₃ , 2-(4-fluorophenyl)thiophene, DCM	-10 to 35	4-5	~85-90%
1.2	Ketone Reduction	Diaryl ketone, Et ₃ SiH, BF ₃ ·OEt ₂ , DCM	-15 to 35	2-4	~75-80% ^[6]
2.1	Lactone Protection	D-gluconolactone, TMSCl, NMM, THF	0 to 25	1-2	>90% ^[6]
2.2	C-Glycosylation	Iodo-aglycone, n-BuLi, Protected lactone, THF	-100 to -90	1-2	~82% (over two steps with reduction) ^[9]
3.0	Reductive Deprotection	Crude hemiketal, Et ₃ SiH, MSA/BF ₃ ·OEt ₂	0 to 25	2-12	(Included in step 2.2 yield)

2

References

- El-Sawy, E. R., et al. (2021). GMP Compliant Synthesis of [18F]Canagliflozin, a Novel PET Tracer for the Sodium–Glucose Cotransporter 2. *Pharmaceuticals*, 14(9), 885. [\[Link\]](#)

- Kale, R. R., et al. (2025). Synthetic advances towards the synthesis of canagliflozin, an antidiabetic drug. Carbohydrate Research, 558, 109686. [\[Link\]](#)
- Henschke, J. P., et al. (2015). Efficient Route to Canagliflozin via a Novel Anhydro-C-ketopyranose Intermediate. Organic Process Research & Development, 19(7), 826-835. [\[Link\]](#)
- Marsault, E., & Carini, D. J. (2018). Synthetic Strategies toward SGLT2 Inhibitors. Organic Process Research & Development, 22(4), 435-455. [\[Link\]](#)
- Deshpande, P., et al. (2016). Process for the preparation of canagliflozin.
- IP.com. (2018). An Improved Process For The Preparation Of Canagliflozin And Its Intermediates Thereof. IP.com Prior Art Database. [\[Link\]](#)
- Metil, D. S., et al. (2018). Synthesis and Optimization of Canagliflozin by Employing Quality by Design (QbD) Principles. Organic Process Research & Development, 22(1), 27-39. [\[Link\]](#)
- Li, G., et al. (2024). Establishment and Development of Organolithium-Mediated Continuous Flow Process for Intermediate of Canagliflozin. Organic Process Research & Development, 28(1), 127-134. [\[Link\]](#)
- Nomura, S., et al. (2010). Discovery of Canagliflozin, a Novel C-Glucoside with Thiophene Ring, as Sodium-Dependent Glucose Cotransporter 2 Inhibitor for the Treatment of Type 2 Diabetes Mellitus. Journal of Medicinal Chemistry, 53(17), 6355-6360. [\[Link\]](#)

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Sources

- [1. Synthetic advances towards the synthesis of canagliflozin, an antidiabetic drug - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. medkoo.com \[medkoo.com\]](#)

- [3. pubs.acs.org \[pubs.acs.org\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. WO2016035042A1 - Process for the preparation of canagliflozin - Google Patents \[patents.google.com\]](#)
- [6. GMP Compliant Synthesis of \[18F\]Canagliflozin, a Novel PET Tracer for the Sodium–Glucose Cotransporter 2 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. An Improved Process For The Preparation Of Canagliflozin And Its \[quickcompany.in\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
- [9. scribd.com \[scribd.com\]](#)
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